

Application Notes and Protocols: Solvent Blue 122 as a Tracer Dye in Polymers

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Compound of Interest

Compound Name: Solvent Blue 122

Cat. No.: B3029486

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Solvent Blue 122** as a tracer dye in various polymer systems. The following sections detail the dye's properties, experimental protocols for its incorporation and analysis, and data presentation guidelines to facilitate its use in research, development, and quality control applications.

Introduction to Solvent Blue 122 as a Tracer Dye

Solvent Blue 122 is a reddish-blue anthraquinone-based solvent dye valued for its high thermal stability, excellent lightfastness, and good solubility in a wide range of polymers.^{[1][2][3][4][5]} These properties make it an ideal candidate for use as a tracer dye in polymer processing and analysis. As a tracer, it can be used to visualize and quantify the flow and dispersion of materials in processes such as extrusion, injection molding, and blending. Its distinct color and potential for fluorescence allow for both qualitative and quantitative assessment of material distribution within a polymer matrix.

Properties of Solvent Blue 122

A thorough understanding of the physicochemical properties of **Solvent Blue 122** is crucial for its effective application as a tracer dye. Key properties are summarized in the table below.

Property	Value	References
C.I. Name	Solvent Blue 122	[2] [3] [5]
CAS Number	67905-17-3	[2] [3] [6]
Chemical Formula	C22H16N2O4	[2] [3]
Molecular Weight	372.37 g/mol	[2] [3]
Appearance	Dark blue powder	[2] [3]
Melting Point	238-242 °C	[3]
Heat Resistance	Up to 300 °C in Polystyrene (PS)	[3]
Lightfastness	Grade 7-8 (Excellent)	[3]
Migration Resistance	Grade 5 (No bleeding)	[3]
Acid/Alkali Resistance	Grade 5	[3]
Solubility	Insoluble in water; Soluble in acetone, chlorobenzene, and various organic polymers.	[3]
Compatible Polymers	Polystyrene (PS), Polycarbonate (PC), Polyethylene Terephthalate (PET), Polymethyl Methacrylate (PMMA), Acrylonitrile Butadiene Styrene (ABS), Polyvinyl Chloride (PVC), Polyamide (PA), etc.	[1] [2] [3]

Experimental Protocols

This section provides detailed methodologies for the key experiments involving the use of **Solvent Blue 122** as a tracer dye in polymers.

Protocol 1: Preparation of a Solvent Blue 122 Masterbatch

A masterbatch is a concentrated mixture of pigments or additives encapsulated into a carrier resin, which is then used to color or impart other properties to a polymer.^{[7][8][9][10]} This method ensures excellent dispersion and simplifies the handling of the dye.

Objective: To prepare a concentrated masterbatch of **Solvent Blue 122** in a polymer carrier for subsequent use as a tracer.

Materials:

- **Solvent Blue 122** powder
- Carrier polymer pellets (e.g., polyethylene, polypropylene, or a polymer compatible with the final application)
- High-speed mixer
- Twin-screw extruder^{[1][11]}
- Water bath for cooling
- Pelletizer

Procedure:

- Pre-mixing: Accurately weigh the **Solvent Blue 122** powder and the carrier polymer pellets. A typical loading of the dye in the masterbatch can range from 10% to 40% by weight, depending on the desired final concentration in the end product.
- Combine the dye and the carrier resin in a high-speed mixer and blend until a homogenous mixture is obtained.^[8]
- Extrusion: Set the temperature profile of the twin-screw extruder to the appropriate processing temperature for the carrier resin.

- Feed the pre-mixed material into the extruder. The screw design should provide good distributive and dispersive mixing to ensure uniform coloration of the molten polymer.[1][11]
- Cooling and Pelletizing: The extruded strands of the colored polymer are passed through a water bath to cool and solidify.[8][11]
- The cooled strands are then fed into a pelletizer to produce masterbatch pellets of a uniform size.[8][11]
- Quality Control: The resulting masterbatch should be tested for color consistency and dye concentration.

Protocol 2: Incorporation of Tracer Dye into Polymer via Extrusion

Objective: To homogeneously disperse the **Solvent Blue 122** tracer into a polymer matrix using an extrusion process.

Materials:

- Polymer pellets (e.g., polyethylene, polycarbonate)
- **Solvent Blue 122** masterbatch pellets (from Protocol 1) or pure **Solvent Blue 122** powder
- Single or twin-screw extruder
- Downstream equipment for sample collection (e.g., sheet die and chill roll)

Procedure:

- Dosing: Determine the desired final concentration of **Solvent Blue 122** in the polymer. For tracer applications, this is typically in the range of 0.01% to 0.5% by weight.
- If using the masterbatch, calculate the required let-down ratio (the ratio of the masterbatch to the natural polymer).
- If using pure dye, ensure accurate and consistent dosing, which can be more challenging.

- Extrusion: Dry-blend the polymer pellets with the masterbatch pellets or pure dye powder.
- Set the extruder temperature profile and screw speed appropriate for the base polymer.
- Feed the blended material into the extruder.
- Collect the extrudate (e.g., as a film or strand) for subsequent analysis.

Protocol 3: Quantitative Analysis of Tracer Dye Dispersion using UV-Vis Spectroscopy

Objective: To quantify the concentration and assess the uniformity of **Solvent Blue 122** dispersion in a polymer film.

Materials:

- Polymer film containing **Solvent Blue 122**
- UV-Vis Spectrophotometer
- Solvent for dissolving the polymer (e.g., toluene for polystyrene, dichloromethane for polycarbonate)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Calibration Curve Construction:
 - Prepare a series of standard solutions of **Solvent Blue 122** in the chosen solvent with known concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Solvent Blue 122** using the UV-Vis spectrophotometer.
 - Plot a graph of absorbance versus concentration to create a calibration curve.

- Sample Preparation (Solvent Extraction):
 - Accurately weigh a known amount of the polymer film containing the tracer dye.
 - Dissolve the polymer film in a known volume of the appropriate solvent.^{[7][10][12][13][14]} This may require heating and stirring.
 - Ensure complete dissolution of the dye from the polymer matrix.
- Measurement:
 - Measure the absorbance of the sample solution at the λ_{max} determined earlier.
- Quantification:
 - Use the calibration curve to determine the concentration of **Solvent Blue 122** in the sample solution.
 - Calculate the weight percentage of the dye in the original polymer film.
- Dispersion Analysis:
 - To assess the uniformity of dispersion, take multiple samples from different locations of the polymer extrudate and repeat the analysis. Significant variations in concentration would indicate poor dispersion.

Protocol 4: Visualization of Tracer Dye Dispersion using Fluorescence Microscopy

Objective: To visually assess the dispersion of **Solvent Blue 122** in a polymer blend at the microscale.

Materials:

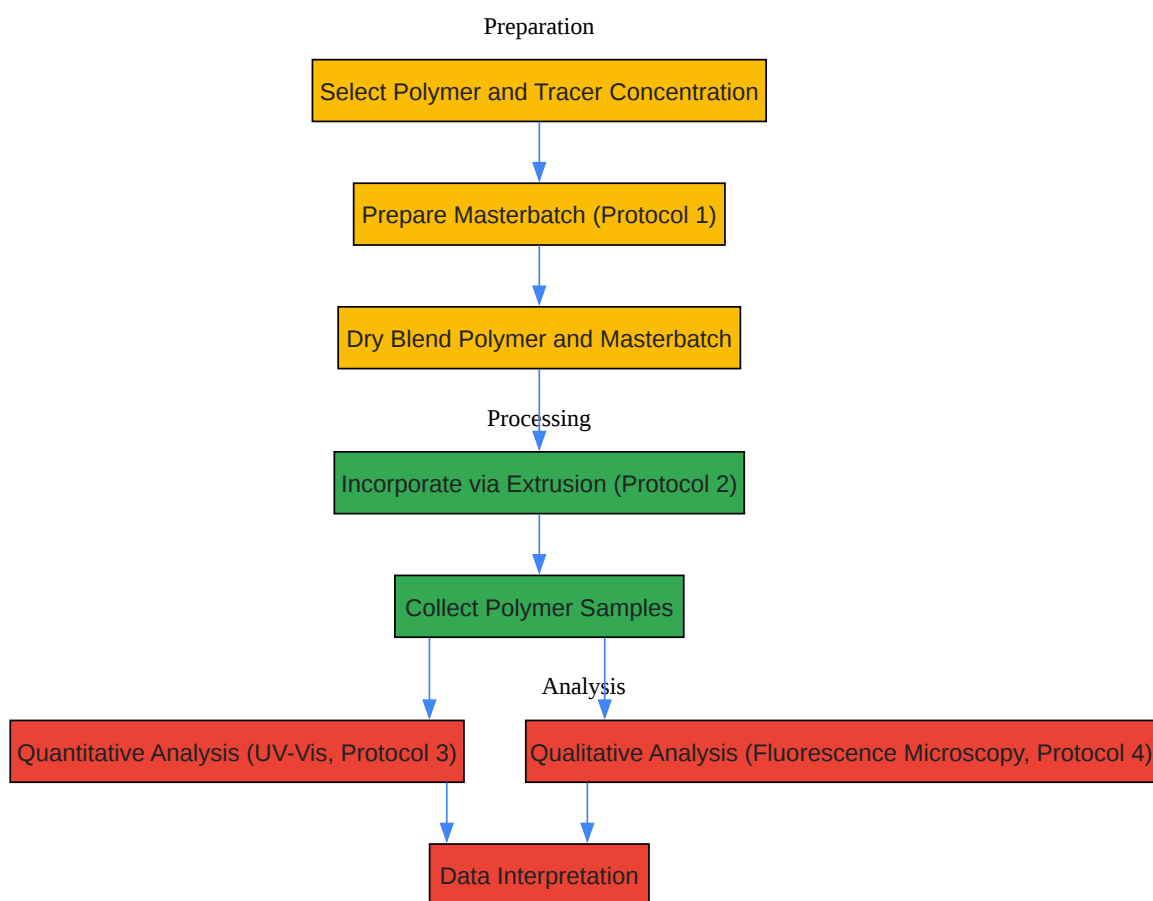
- Polymer sample containing **Solvent Blue 122**
- Fluorescence microscope with appropriate excitation and emission filters

- Microtome for sample preparation

Procedure:

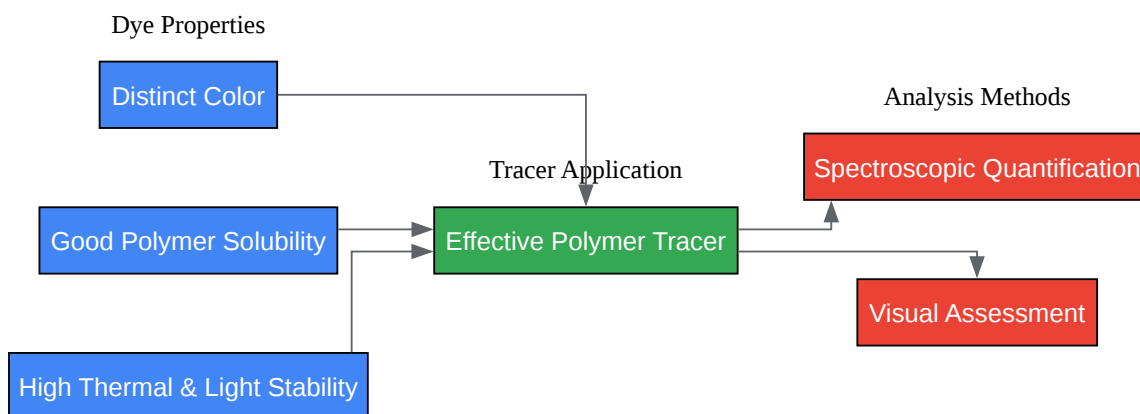
- Sample Preparation:
 - Using a microtome, prepare thin sections of the polymer sample. The thickness should be suitable for microscopic examination (typically a few micrometers).
- Microscopy:
 - Place the thin section on a microscope slide.
 - Use the fluorescence microscope to observe the sample. Anthraquinone dyes are known to exhibit fluorescence.[\[15\]](#)[\[16\]](#)[\[17\]](#)
 - Select an excitation wavelength that corresponds to the absorption of **Solvent Blue 122** and an emission filter that captures its fluorescence.
- Image Analysis:
 - Capture images of the sample under the microscope.
 - Analyze the images to assess the distribution of the fluorescent tracer. Homogeneous fluorescence intensity across the sample indicates good dispersion, while the presence of bright aggregates or areas with no fluorescence suggests poor mixing.

Visualizations



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Caption: Experimental workflow for using **Solvent Blue 122** as a tracer dye in polymers.



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Caption: Logical relationships for the utility of **Solvent Blue 122** as a tracer.

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References

- 1. Comprehensive Guide to Color Masterbatch Extruder - COWELL EXTRUSION [cowellextrusion.com]
- 2. Solvent Blue 122 – Ranbar Blue R Plastic Dye [ranbarr.com]
- 3. royal-chem.com [royal-chem.com]
- 4. epsilonpigments.com [epsilonpigments.com]
- 5. Solvent Blue 122, Transparent Blue R, CAS 67905-17-3 [xcwydyes.com]
- 6. CN110499039B - Synthetic method of solvent blue 122 - Google Patents [patents.google.com]

- 7. analiticaweb.com.br [analiticaweb.com.br]
- 8. Masterbatch Manufacturing Process: A Complete Guide [debaomasterbatch.com]
- 9. scribd.com [scribd.com]
- 10. chromatographyonline.com [chromatographyonline.com]
- 11. jieyatwinscrew.com [jieyatwinscrew.com]
- 12. A simple solvent selection method for accelerated solvent extraction of additives from polymers - Analyst (RSC Publishing) [pubs.rsc.org]
- 13. documents.thermofisher.com [documents.thermofisher.com]
- 14. cemcontenttype.s3.amazonaws.com [cemcontenttype.s3.amazonaws.com]
- 15. Super-resolution Fluorescence Imaging of Recycled Polymer Blends via Hydrogen Bond-Assisted Adsorption of a Nile Red Derivative - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Fluorescence Imaging as a Tool in Preclinical Evaluation of Polymer-Based Nano-DDS Systems Intended for Cancer Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Fluorescent dyes enhance polymer visibility in biomedical imaging | Bruker [bruker.com]
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